

# Paniculidine B physical and chemical characteristics

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## Compound of Interest

Compound Name: *Paniculidine B*

Cat. No.: *B044587*

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## Paniculidine B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Paniculidine B** is a naturally occurring indole alkaloid that has been isolated from plants of the *Murraya* genus, notably *Murraya paniculata*. As a member of the diverse family of indole alkaloids, **Paniculidine B** presents a scaffold of interest for medicinal chemistry and drug discovery due to the wide range of biological activities exhibited by related compounds. This technical guide provides a detailed overview of the known physical and chemical characteristics of **Paniculidine B**, compiled from available scientific literature and chemical databases.

### Physical and Chemical Properties

The fundamental physical and chemical properties of **Paniculidine B** are summarized in the table below. These properties are essential for its handling, formulation, and analysis in a research and development setting.

Property	Value	Source(s)
CAS Number	97399-94-5	[1][2][3][4]
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	233.31 g/mol	[1][2]
Appearance	Oil	[3]
Chemical Name	(2R)-4-(1-methoxyindol-3-yl)-2-methylbutan-1-ol	[3][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3][6]
Predicted Boiling Point	384.8 ± 44.0 °C (at 760 mmHg)	[6]
Predicted Density	1.09 ± 0.1 g/cm <sup>3</sup>	[6]
SMILES	<chem>CC(CCC1=CN(C2=CC=CC=C21)OC)CO</chem>	[1][3]
InChIKey	FGYVMFMFZWJGDY-LLVKDONJSA-N	[3][5]

## Spectroscopic Data

Detailed spectroscopic data is crucial for the unequivocal identification and characterization of **Paniculidine B**. While specific spectral data from primary literature is not readily available in the public domain, the following represents the type of data that would be expected.

Note: The detailed experimental spectra (<sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry, and IR) are typically reported in the supporting information of scientific publications detailing the synthesis or isolation of the compound. Researchers are advised to consult these primary sources for the complete datasets.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum would provide information on the chemical environment of all hydrogen atoms in the molecule, including characteristic signals for the indole ring protons, the methoxy group, and the aliphatic chain.
- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum would show distinct signals for each of the 14 carbon atoms, aiding in the confirmation of the carbon skeleton.

## Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HRMS): Would confirm the elemental composition and exact mass of the molecule.
- Tandem Mass Spectrometry (MS/MS): Would provide information on the fragmentation pattern, which is useful for structural elucidation.

## Infrared (IR) Spectroscopy

The IR spectrum would display characteristic absorption bands corresponding to the functional groups present in **Paniculidine B**, such as the O-H stretch of the alcohol, C-H stretches of the aromatic and aliphatic portions, C=C stretching of the indole ring, and C-O stretching of the methoxy and alcohol groups.

## Experimental Protocols

Detailed experimental protocols for the synthesis and isolation of **Paniculidine B** are described in the scientific literature. Below are summaries of the methodologies.

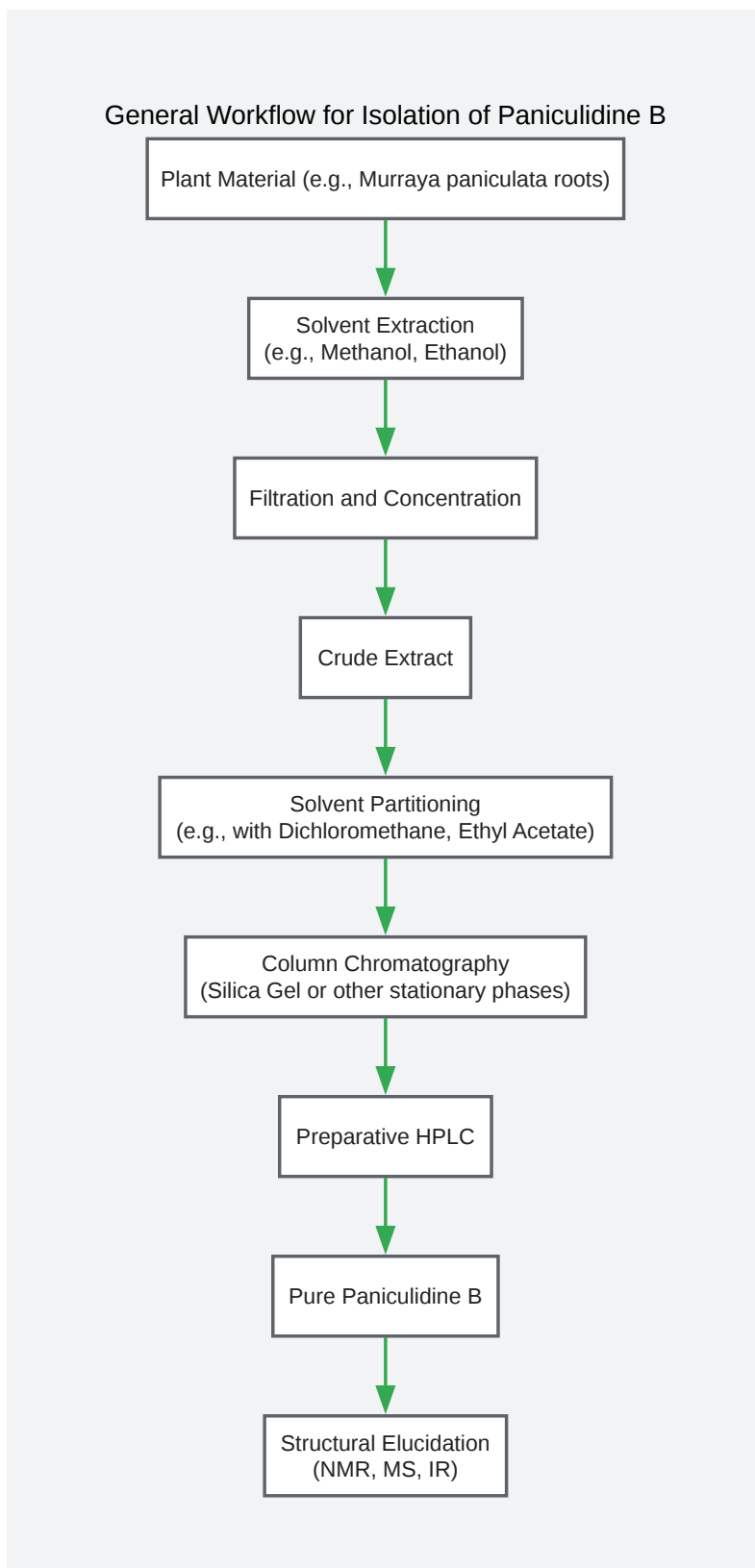
## Total Synthesis of (+/-)-Paniculidine B

A total synthesis of racemic **Paniculidine B** has been reported by Selvakumar and Rajulu in 2004. The synthesis involves a multi-step sequence starting from commercially available materials. The full experimental details, including reaction conditions, purification methods, and characterization of intermediates, are provided in the original publication.

## Isolation from Natural Sources

**Paniculidine B** has been isolated from the roots and other parts of *Murraya paniculata*. A general workflow for the isolation of indole alkaloids from plant material is depicted in the

diagram below. The specific details of the extraction solvent, chromatographic separation techniques (e.g., column chromatography, HPLC), and final purification would be found in the experimental sections of relevant phytochemistry publications.



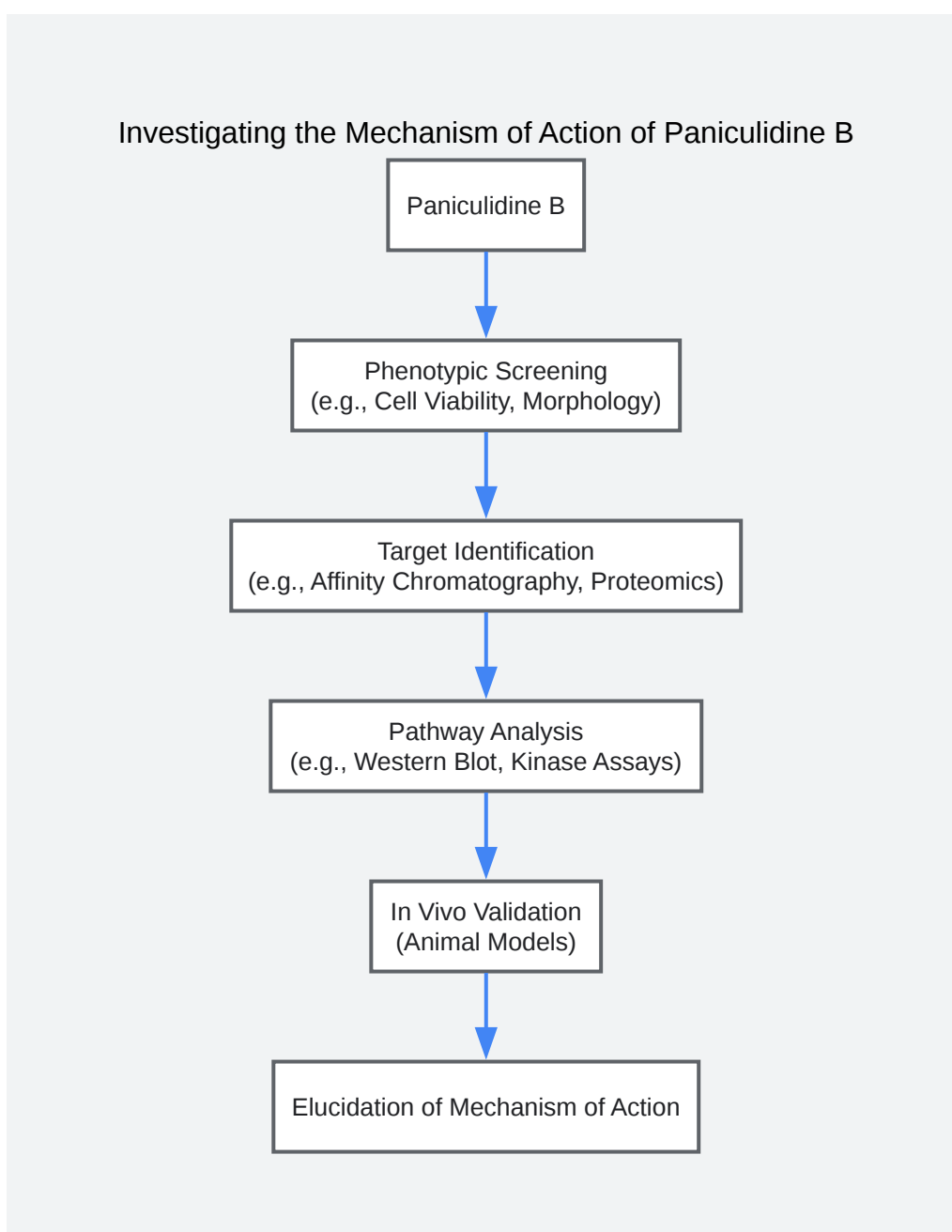
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Caption: Generalized workflow for the isolation and characterization of **Paniculidine B**.

## Biological Activity and Signaling Pathways

To date, there is limited publicly available information on the specific biological activities and mechanisms of action of **Paniculidine B**. Indole alkaloids as a class are known to interact with a wide range of biological targets, and further research is needed to elucidate the pharmacological profile of this particular compound.

The diagram below illustrates a general approach that could be employed to investigate the mechanism of action and identify potential signaling pathways affected by **Paniculidine B**.



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